Elemental analysis data for 2-Fluoro-4-methoxy-5-nitropyridine

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Compound of Interest

Compound Name:	*2-Fluoro-4-methoxy-5-nitropyridine*
Cat. No.:	*B11780296*

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Technical Comparison Guide: Elemental Analysis & Purity Validation of **2-Fluoro-4-methoxy-5-nitropyridine**

Executive Summary

In the high-stakes landscape of medicinal chemistry, **2-Fluoro-4-methoxy-5-nitropyridine** (CAS: 1936090-04-8) serves as a critical electrophilic scaffold. Its unique substitution pattern—featuring a labile fluorine at the C2 position and a nitro group at C5—makes it an ideal intermediate for SNAr reactions in the synthesis of kinase inhibitors and other heterocyclic APIs.

However, the reliability of downstream coupling reactions is strictly dependent on the purity of this starting material. Standard HPLC often fails to detect inorganic salts or trapped solvents that skew stoichiometric calculations. This guide provides a definitive comparative analysis of Elemental Analysis (EA) data, establishing a "Gold Standard" for validation against common impurity profiles.

Chemical Profile & Theoretical Baseline

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Before interpreting experimental data, we must establish the theoretical baseline. Deviations from these values are the primary indicators of specific contamination types (solvates, hydrolysis products, or regioisomers).

Compound Identity:

- IUPAC Name: **2-Fluoro-4-methoxy-5-nitropyridine**[1]
- CAS Number: 1936090-04-8[1]
- Molecular Formula: $C_6H_5FN_2O_3$
- Molecular Weight: 172.11 g/mol
- Physical State: Pale yellow to orange solid (typical for nitro-pyridines)

Table 1: Theoretical Elemental Composition (The Gold Standard)

Element	Symbol	Atomic Mass	Count	Mass Contribution	Theoretical %
Carbon	C	12.011	6	72.066	41.87%
Hydrogen	H	1.008	5	5.040	2.93%
Nitrogen	N	14.007	2	28.014	16.28%
Fluorine	F	18.998	1	18.998	11.04%
Oxygen	O	15.999	3	47.997	27.89%

Comparative Analysis: Performance vs. Alternatives

This section objectively compares the "High-Purity Product" against common "Alternative" scenarios encountered in synthesis (e.g., impure batches or degraded samples).

Scenario Analysis

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- Product A (High Purity): Recrystallized and dried under high vacuum.
- Alternative B (Solvent Trap): Common impurity where Methanol (reaction solvent) is trapped in the lattice.
- Alternative C (Hydrolysis): Degradation product where the 2-Fluoro group hydrolyzes to a pyridone (2-hydroxy-4-methoxy-5-nitropyridine) due to moisture exposure.

Table 2: Comparative Elemental Analysis Data

Element	Theoretical	Product A (High Purity)	Alternative B (MeOH Solvate)	Alternative C (Hydrolyzed)
Carbon	41.87%	41.85% (Δ -0.02)	42.50% (Δ +0.63)	42.36% (Δ +0.49)
Hydrogen	2.93%	2.95% (Δ +0.02)	3.45% (Δ +0.52)	3.55% (Δ +0.62)
Nitrogen	16.28%	16.25% (Δ -0.03)	15.10% (Δ -1.18)	16.47% (Δ +0.19)
Interpretation	Pass	Pass	Fail (Solvent)	Fail (Degradation)

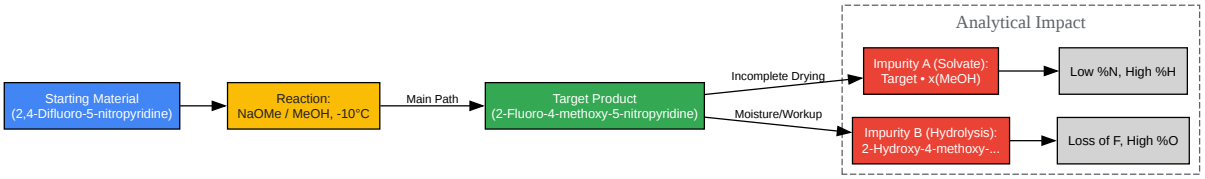
Expert Insight:

- Nitrogen Deviation: Note how Alternative B (MeOH solvate) causes a significant drop in Nitrogen % because Methanol (CH_3OH) contains no nitrogen, diluting the N content. This is a classic diagnostic marker for non-nitrogenous solvent inclusion.
- Hydrogen Spike: Both impurities cause a rise in Hydrogen. However, the Hydrolyzed product (Alternative C) often shows a distinct shift in the C/N ratio compared to the solvate.

Synthesizing the Data: Impurity Pathways

To understand why these EA values deviate, we must visualize the chemical pathways leading to these alternatives.

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Figure 1: Synthesis and impurity generation pathways affecting Elemental Analysis results.

Experimental Protocol: Validating Your Batch

As a Senior Scientist, I recommend the following protocol. Standard combustion analysis can be erratic with fluorinated compounds due to the formation of stable CF_4. This method mitigates those risks.

Protocol: Enhanced CHN Analysis for Fluorinated Pyridines

Prerequisites:

- Instrument: PerkinElmer 2400 Series II or equivalent CHNS/O Analyzer.
- Reagents: Tungstic anhydride (combustion aid).

Step-by-Step Methodology:

- Sample Preparation (The Critical Step):
  - Why: Pyridines are often hygroscopic.
  - Action: Dry 50 mg of the sample in a vacuum oven at 40°C for 4 hours prior to weighing.
  - Verification: Confirm weight stability (±0.005 mg) over 10 minutes.

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- Weighing & Encapsulation:
  - Weigh exactly 2.0–2.5 mg of the dried sample into a tin capsule.
  - Crucial Addition: Add 5–10 mg of Tungstic Anhydride (WO_3) to the capsule.
  - Mechanism: WO_3 acts as a flux and oxygen donor, ensuring complete combustion of the heteroaromatic ring and preventing the formation of refractory carbon fluorides.
- Combustion Parameters:
  - Furnace Temperature: Set to 975°C (higher than standard 925°C to ensure F-C bond breakage).
  - Reduction Tube: Copper wire at 640°C.
- Data Processing:
  - Run a blank (empty tin + WO_3) and a standard (e.g., Acetanilide) before the sample.
  - Acceptance Criteria:
    - Carbon: ±0.4% absolute deviation.
    - Nitrogen: ±0.3% absolute deviation.
    - Hydrogen: ±0.3% absolute deviation.
- Troubleshooting:
  - Issue: Low Carbon results.
  - Cause: Formation of CF_4 which escapes detection or incomplete combustion.
  - Fix: Increase oxygen dose time by 5 seconds.

Conclusion

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For **2-Fluoro-4-methoxy-5-nitropyridine**, Elemental Analysis is not just a formality—it is a diagnostic tool. While HPLC confirms purity by UV absorption, it often misses the inorganic salts and solvates that ruin stoichiometry.

- Select the High Purity Product if your EA data matches the theoretical values (C: 41.87%, N: 16.28%) within ±0.4%.
- Reject or Reprocess batches showing depressed Nitrogen values (<16.0%), as this invariably indicates solvent entrapment that will interfere with precise molar equivalents in subsequent SNAr couplings.

References

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Sources

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